

Application Notes and Protocols: Measuring Ilunocitinib Target Engagement in Cells

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Compound of Interest		
Compound Name:	llunocitinib	
Cat. No.:	B3319861	Get Quote

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Introduction

Ilunocitinib (also known as LY3411067) is a non-selective Janus kinase (JAK) inhibitor that demonstrates high potency against JAK1, JAK2, and tyrosine kinase 2 (TYK2).[1][2][3] By inhibiting these key enzymes, **Ilunocitinib** effectively blocks the signaling of a wide range of cytokines and growth factors involved in inflammatory and allergic responses.[1][4][5] The JAK-STAT (Signal Transducer and Activator of Transcription) pathway is the principal signaling cascade for these extracellular signals, making it a critical therapeutic target.[6][7]

Measuring the extent to which a drug like **Ilunocitinib** engages its intended target within a cellular context is a crucial step in drug discovery.[8][9] Target engagement assays confirm that the compound reaches its target in the complex cellular environment and provides a quantitative measure of binding affinity and/or functional inhibition. This data is essential for establishing structure-activity relationships (SAR), optimizing dosing, and understanding the mechanism of action.[9]

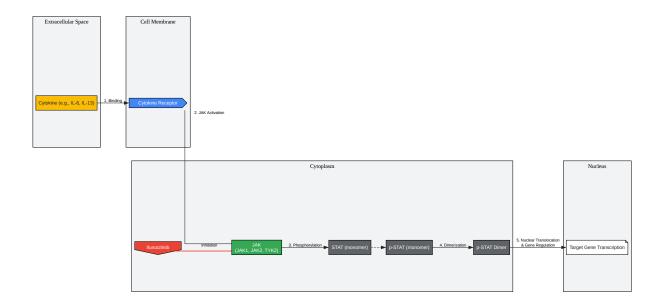
This document provides detailed protocols for three widely used methods to quantify **Ilunocitinib**'s target engagement in cells: the NanoBRET™ Target Engagement Assay, the Cellular Thermal Shift Assay (CETSA), and Phospho-flow Cytometry.



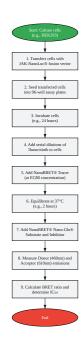
Ilunocitinib's Mechanism of Action: The JAK-STAT Pathway

The JAK-STAT pathway is a primary mechanism for transmitting signals from extracellular cytokines and growth factors to the nucleus, leading to the transcription of genes involved in inflammation, immunity, and cell growth.[1][7] The process begins when a cytokine binds to its specific receptor on the cell surface, causing the associated JAK proteins to become activated. These activated JAKs then phosphorylate STAT proteins. The phosphorylated STATs form dimers, translocate to the nucleus, and act as transcription factors to regulate gene expression. [6][10] **Ilunocitinib** exerts its effect by inhibiting the kinase activity of JAKs, thereby preventing the phosphorylation of STATs and blocking the downstream signaling cascade.

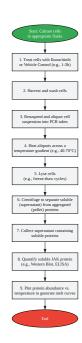




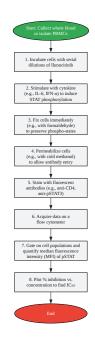












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